

Structural Confirmation Guide: 1-Ethyl-1H-Pyrazole-5-Carbohydrazide[1][2]

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Compound of Interest

Compound Name: 1-ethyl-1H-pyrazole-5-carbohydrazide

CAS No.: 1001755-76-5

Cat. No.: B1277287

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Executive Summary

Product Identity: **1-Ethyl-1H-pyrazole-5-carbohydrazide** CAS: 1001755-76-5 (Generic/Isomer variable) Core Challenge: Regioisomeric Purity (1,5- vs. 1,3-substitution)

This guide addresses the critical analytical challenge in deploying **1-ethyl-1H-pyrazole-5-carbohydrazide**: distinguishing it from its thermodynamic regioisomer, 1-ethyl-1H-pyrazole-3-carbohydrazide. In synthetic pathways involving the alkylation of pyrazoles or the cyclization of hydrazines with 1,3-dicarbonyls, mixtures of 1,3- and 1,5-isomers are common.[1] Misidentification leads to complete loss of biological potency in kinase inhibition and fragment-based drug discovery (FBDD) campaigns.[2][3]

This document outlines a self-validating structural confirmation protocol using 2D NMR (NOESY/ROESY) as the definitive performance metric for product acceptance.

Part 1: Comparative Analysis of Analytical Alternatives

For this specific scaffold, standard analytical techniques (HPLC-UV, MS) are insufficient for structural confirmation because the regioisomers share identical molecular weights and similar polarities.[3]

Table 1: Performance Comparison of Structural Confirmation Methods

Feature	Method A: 1D 1H NMR	Method B: LC-MS (High Res)	Method C: 2D NOESY (Recommended)
Primary Output	Chemical Shift (), Integration	Exact Mass ()	Spatial Proximity (Through-Space)
Isomer Differentiation	Low.[2][3] Shifts are ambiguous without a reference standard for both isomers.	Zero. Both isomers have identical mass (Da).[3]	High. Definitive "Yes/No" correlation signal.
Sample Requirement	~5 mg	<1 mg	~10-20 mg (High Concentration)
Risk of False Positive	High (Solvent effects shift peaks)	High (Cannot see connectivity)	Low (Geometry dictates signal)
Validation Status	Screening Tool	Purity Check only	Gold Standard for Structure

Part 2: The Self-Validating Confirmation Protocol

To accept a batch of **1-ethyl-1H-pyrazole-5-carbohydrazide**, you must execute the following protocol. This system relies on the fixed geometry of the pyrazole ring to validate the position of the N-ethyl group relative to the carbohydrazide.[3]

The Mechanistic Logic (Regiochemistry)[2]

- Target Structure (1,5-isomer): The N-ethyl group (N1) is adjacent to the carbohydrazide group (C5).[3] It is distant from the proton at C3.[3]

- Alternative Structure (1,3-isomer): The N-ethyl group (N1) is adjacent to the proton at C5.[3]
It is distant from the carbonyl group (C3).[3]

Therefore, the presence of a Nuclear Overhauser Effect (NOE) between the N-ethyl protons and a ring proton confirms the 1,3-isomer (Rejection).[3] The absence of this signal, coupled with NOE to the hydrazide NH (if visible) or specific coupling constants, supports the 1,5-isomer (Acceptance).[3]

Experimental Workflow

Step A: Sample Preparation[3]

- Solvent: DMSO-

(Preferred over CDCl₃

to sharpen the hydrazide -NH-NH

protons and prevent exchange).[2][3]
- Concentration: 15–20 mg in 0.6 mL solvent (High concentration required for clear NOE signals).[3]

Step B: ¹H NMR Acquisition (Screening)

Acquire a standard proton spectrum.[3]

- Look for: Two pyrazole ring protons (doublets, 2-3 Hz).
- N-Ethyl Signals: Triplet (~1.3 ppm) and Quartet (~4.1-4.5 ppm).[2][3]
- Hydrazide Signals: Broad singlets (often ~4.5 ppm for NH and ~9.5 ppm for NH).[3]

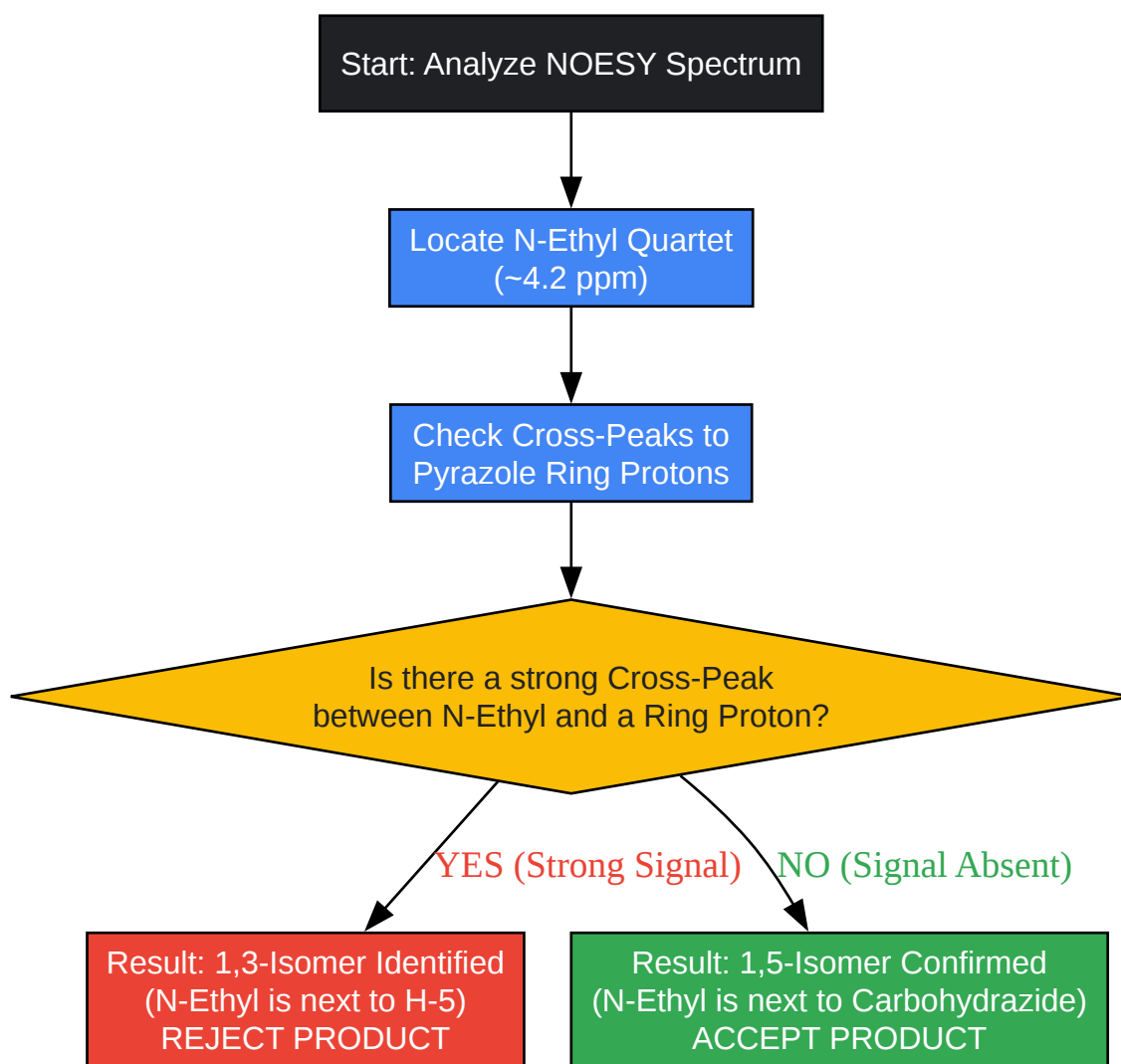
Step C: 2D NOESY Acquisition (Validation)

Set up a 2D NOESY (Nuclear Overhauser Effect Spectroscopy) experiment.[3]

- Mixing Time: 500 ms.
- Focus Region: The intersection of the N-Ethyl Quartet (~4.2 ppm) and the Pyrazole Ring Protons (~6.5 - 7.8 ppm).[3]

Data Interpretation (The Decision Matrix)[2]

Use the following visualization to interpret your NOESY data.



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Figure 1: Decision tree for structural assignment based on NOESY spectral data.

Part 3: Expected Experimental Data

Simulated NMR Data Comparison

The following data tables provide the expected shifts. Note that absolute values vary by concentration and solvent, but the relative relationships (J-coupling and NOE) remain constant.

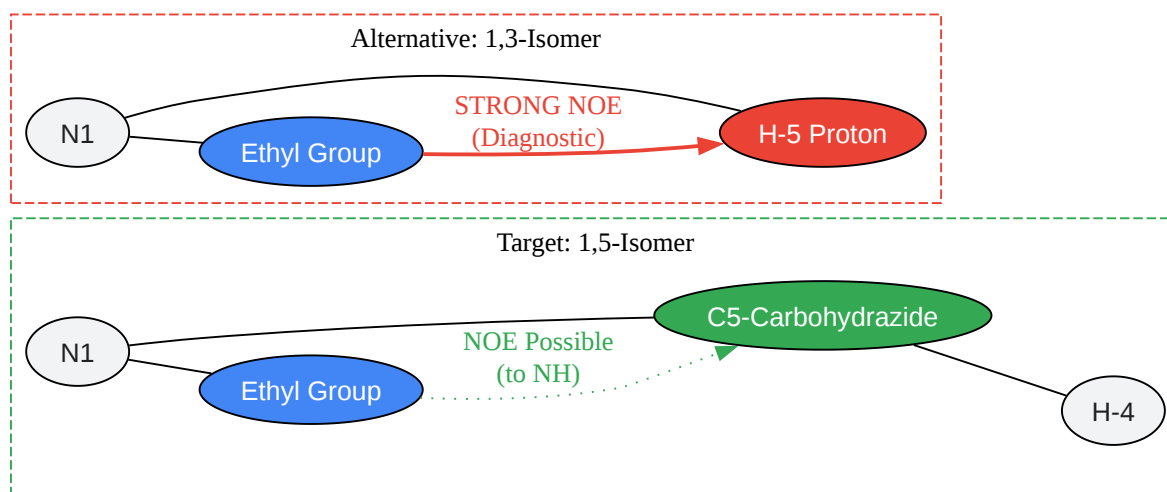
[3]

Table 2: ¹H NMR Chemical Shift Expectations (DMSO-

Position	1,5-Isomer (Target)	1,3-Isomer (Alternative)	Diagnostic Note
N-CH (Ethyl)	4.40 - 4.50 ppm	4.10 - 4.20 ppm	1,5-isomer ethyl is often more deshielded due to the adjacent carbonyl anisotropy.[2] [3]
Pyrazole H-3	7.50 ppm (d)	N/A (Substituted)	
Pyrazole H-4	6.80 ppm (d)	6.60 ppm (d)	
Pyrazole H-5	N/A (Substituted)	7.80 ppm (d)	CRITICAL: H-5 in the 1,3-isomer is typically the most downfield ring proton.[2][3]
Coupling (or)	Hz	Hz	1,5-isomer often shows slightly smaller coupling constants.

Visualizing the NOE Interaction

The diagram below illustrates the spatial relationships that generate the diagnostic signals.



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Figure 2: Spatial proximity map. The 1,3-isomer is flagged by a strong NOE between the Ethyl group and the H-5 proton.[3] The 1,5-isomer lacks this interaction.[2]

Part 4: Synthesis & Purity Context

Understanding the origin of the impurity aids in troubleshooting.[3]

- Synthesis Route: Reaction of ethylhydrazines with diethyl ethoxymethylenemalonate or similar 1,3-electrophiles.
- Regioselectivity: The formation of the 1,5-isomer is often sterically disfavored compared to the 1,3-isomer.[3]
- Implication: Commercial samples labeled "**1-ethyl-1H-pyrazole-5-carbohydrazide**" that lack a Certificate of Analysis (CoA) with 2D NMR data have a high probability of being the 1,3-isomer or a mixture.[2][3] Always re-validate.

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